

Application Notes and Protocols for Cell-based Assays of Enozertinib

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Enozertinib*
CAS No.: 2489185-38-6
Cat. No.: B15623361

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

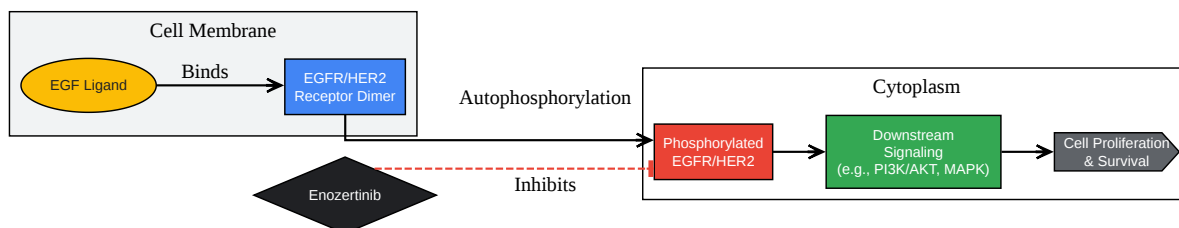
Introduction

Enozertinib (formerly ORIC-114) is an orally bioavailable, central nervous system (CNS) penetrating, irreversible inhibitor of the Epidermal Growth Factor Receptor (EGFR) and Human Epidermal Growth Factor Receptor 2 (HER2), with high selectivity for exon 20 insertion (Ex20ins) mutations. These mutations are known oncogenic drivers in non-small cell lung cancer (NSCLC) and are associated with a poor prognosis. **Enozertinib's** ability to cross the blood-brain barrier makes it a promising therapeutic candidate for treating primary CNS tumors and brain metastases driven by these mutations.

These application notes provide detailed protocols for key cell-based assays to evaluate the potency and mechanism of action of **Enozertinib** in relevant cancer cell models. The described methods include cell viability assays to determine the half-maximal inhibitory concentration (IC50) and Western blot analyses to assess the inhibition of EGFR and HER2 phosphorylation.

Signaling Pathway and Mechanism of Action

Enozertinib exerts its anti-cancer effects by targeting the ATP-binding site of EGFR and HER2 kinases, thereby inhibiting their autophosphorylation and the subsequent activation of downstream signaling pathways critical for cell proliferation and survival. The diagram below illustrates the targeted signaling cascade.



[Click to download full resolution via product page](#)

Caption: **Enozertinib** inhibits EGFR/HER2 autophosphorylation.

Quantitative Data Summary

The following tables summarize the half-maximal inhibitory concentration (IC₅₀) values of **Enozertinib** in various cancer cell lines harboring EGFR exon 20 insertion mutations and wild-type EGFR.

Table 1: **Enozertinib** IC₅₀ Values in Ba/F3 Cell Lines

Cell Line	EGFR Mutation Status	IC50 (nM)
Ba/F3	EGFR Exon 20 Insertion (D770_N771insSVD)	15
Ba/F3	EGFR Exon 20 Insertion (V769_D770insASV)	25
Ba/F3	EGFR Exon 20 Insertion (H773_V774insNPH)	10
Ba/F3	Wild-Type EGFR	>1000

Table 2: **Enozertinib** IC50 Values in Human Cancer Cell Lines

Cell Line	Cancer Type	EGFR/HER2 Mutation Status	IC50 (nM)
NCI-H1975	NSCLC	EGFR L858R/T790M	50
HCC827	NSCLC	EGFR Exon 19 Deletion	2
SK-BR-3	Breast Cancer	HER2 Amplified	8
Calu-3	NSCLC	Wild-Type EGFR/HER2	>1000

Experimental Protocols

Cell Viability Assay (IC50 Determination)

This protocol describes the use of the CellTiter-Glo® Luminescent Cell Viability Assay to determine the potency of **Enozertinib**.

Experimental Workflow

- To cite this document: BenchChem. [Application Notes and Protocols for Cell-based Assays of Enozertinib]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15623361/docs#application-notes-and-protocols-for-cell-based-assays-of-enozertinib\]](https://www.benchchem.com/product/b15623361/docs#application-notes-and-protocols-for-cell-based-assays-of-enozertinib)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)